

# 2,5-diethylpyrazine physical properties

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## Compound of Interest

Compound Name: 2,5-Diethylpyrazine

CAS No.: 13238-84-1

Cat. No.: B083868

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## Technical Profile: 2,5-Diethylpyrazine

High-Performance Flavor Intermediate & Alkylpyrazine Standard[1][2][3]

### Executive Summary

**2,5-Diethylpyrazine** is a symmetric alkylpyrazine widely utilized in the flavor and fragrance industry for its potent "roasted" and "nutty" sensory characteristics. Unlike its lower homolog (2,5-dimethylpyrazine), the diethyl derivative offers a deeper, more lipophilic profile with a lower volatility, making it critical for high-temperature food processing applications (Maillard reaction mimics) and complex fragrance formulations. This guide details its physical constants, validated synthesis via self-condensation, and handling requirements.

### Chemical Identity & Structural Analysis

The symmetry of the 2,5-diethyl substitution pattern confers specific stability and spectral characteristics distinct from its 2,3- and 2,6-isomers.

| Parameter           | Detail  |
|---------------------|---|
| IUPAC Name          | 2,5-Diethylpyrazine                           |
| CAS Registry Number | 13238-84-1                                    |
| Molecular Formula   | C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> |
| Molecular Weight    | 136.19 g/mol                                  |
| SMILES              | <chem>CCC1=CN=C(C=N1)CC</chem>                |
| InChI Key           | WAVOLMBVDCRBGR-UHFFFAOYSA-N                   |

## Structural Visualization

The following diagram illustrates the symmetric substitution pattern which dictates its dipole moment and packing efficiency.

Figure 1: Connectivity graph of **2,5-diethylpyrazine** showing the symmetric placement of ethyl groups at positions 2 and 5.

## Physicochemical Profile

The following data represents the consensus of experimental values. Note that while some databases cite a high melting point (likely an error referring to a salt form), the free base is a liquid at ambient conditions.

| Property             | Value               | Notes/Conditions                       |
|----------------------|---------------------|--|
| Physical State       | Liquid              | Clear, colorless to pale yellow        |
| Boiling Point        | 187–189 °C          | @ 760 mmHg [1, 2]                      |
| Density              | 0.962 g/mL          | @ 25 °C [3]                            |
| Refractive Index ( ) | 1.498               | @ 20 °C [3]                            |
| Flash Point          | ~72 °C (Closed Cup) | Values vary; handle as combustible [3] |
| Solubility (Water)   | ~1645 mg/L          | Estimated; moderately soluble [1]      |
| Solubility (Organic) | Miscible            | Ethanol, Propylene Glycol, Oils        |
| LogP (Octanol/Water) | 1.71                | Estimated; Lipophilic character        |

## Organoleptic Properties

**2,5-Diethylpyrazine** is a high-impact aroma chemical.[1][2][4] Its threshold is significantly lower than that of pyrazine itself, characteristic of alkyl-substituted derivatives.

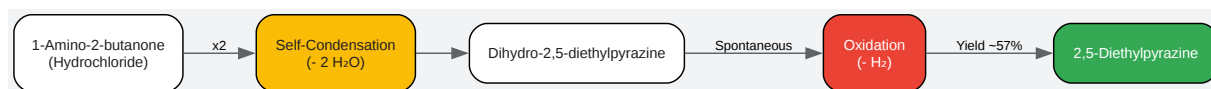
- Primary Descriptors: Nutty, Roasted Hazelnut, Earthy, Potato-like.
- Secondary Nuances: Meaty, Coffee, Cocoa.[5]
- Odor Threshold: Low ppb range in water (approx. 10–100 ppb depending on matrix).
- Flavor Utility: Essential for reconstituting the flavor of roasted peanuts, coffee, and fried potato products where "deep" roasted notes are required without the "green" notes of methoxypyrazines.

## Synthesis Protocol: Self-Condensation Route

The most efficient laboratory-scale synthesis involves the self-condensation of 1-amino-2-butanone. This biomimetic route mirrors the formation of pyrazines in the Maillard reaction.

## Reaction Mechanism

Two molecules of 1-amino-2-butanone condense to form a dihydropyrazine intermediate, which spontaneously oxidizes (dehydrogenates) to the aromatic pyrazine.



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Figure 2: Synthesis pathway via self-condensation of alpha-amino ketones [4].

## Experimental Procedure

- Reagents: 1-aminobutan-2-one hydrochloride (1.0 eq), NaOH (2.2 eq), Methanol (Solvent).
- Setup: 3-neck round bottom flask equipped with a reflux condenser and inert gas inlet (Nitrogen).
- Neutralization: Dissolve the amino ketone hydrochloride in methanol at 0°C. Slowly add NaOH solution to liberate the free amine. Caution: Exothermic.
- Condensation: Allow the mixture to warm to room temperature and stir for 12 hours. The solution will darken as the pyrazine forms.
- Work-up:
  - Remove methanol under reduced pressure.
  - Extract the residue with diethyl ether (3x).
  - Wash combined organics with brine and dry over anhydrous
- Purification: Distillation under reduced pressure (approx. 10 mmHg) is required to separate the product from polymeric byproducts. Collect the fraction boiling at ~70-75°C (at 10 mmHg)

[4].

## Analytical Characterization (GC-MS)

For quality control and identification in complex matrices, use the following retention data.

- Column: DB-Wax (Polar) or equivalent.[6]
- Retention Index (RI): ~1425 (Polar), ~1090 (Non-polar/DB-5) [2, 5].
- Mass Spectrum (EI, 70eV):
  - Base Peak:  $m/z$  136 ( ) or 108 (loss of ethylene).
  - Key Fragments:  $m/z$  135 (M-1),  $m/z$  121 (M-CH<sub>3</sub>),  $m/z$  108.
  - Interpretation: The stability of the molecular ion (136) is high due to the aromatic ring.

## Safety & Handling

- GHS Classification:
  - H227: Combustible liquid (if FP > 60°C). Note: Some sources suggest lower FP; treat as Flammable (H226) to be safe.
  - H302: Harmful if swallowed.[2]
  - H315/H319: Causes skin and serious eye irritation.
- Storage: Store under inert atmosphere (Nitrogen/Argon) in a cool, dry place. Pyrazines are hygroscopic and can degrade/oxidize upon prolonged exposure to air and light.
- PPE: Chemical-resistant gloves (Nitrile), safety goggles, and lab coat. Work in a fume hood due to potent odor.

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